

Safe Disposal of 1-Cyclohexyl-2-propen-1-one: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Cyclohexyl-2-propen-1-one

Cat. No.: B107354

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is a critical component of laboratory safety and operational integrity. This guide provides essential, immediate safety and logistical information for the proper disposal of **1-cyclohexyl-2-propen-1-one**, ensuring compliance with safety protocols and minimizing environmental impact.

Hazard Profile and Safety Data

1-Cyclohexyl-2-propen-1-one is classified as a hazardous chemical, and it is imperative to handle it with appropriate precautions.^[1] The compound poses several risks, including acute toxicity if swallowed or in contact with skin, and it can cause severe skin burns and eye damage.

Property	Value	Source
Molecular Formula	C9H14O	PubChem
Molecular Weight	138.21 g/mol	PubChem
Appearance	Colorless to pale yellow liquid	CymitQuimica[2]
CAS Number	2177-34-6	PubChem[3]
GHS Hazard Classifications	Acute toxicity, Oral (Category 4), Acute toxicity, Dermal (Category 4), Skin corrosion (Category 1B), Serious eye damage (Category 1)	Sigma-Aldrich

Personal Protective Equipment (PPE)

When handling **1-cyclohexyl-2-propen-1-one**, especially during disposal procedures, the use of appropriate personal protective equipment is mandatory to prevent exposure.

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[1] This includes taking off immediately all contaminated clothing.
- Respiratory Protection: If exposure limits are exceeded or if irritation or other symptoms are experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator. A recommended filter type is for organic gases and vapors (Type A, Brown).[1]

Step-by-Step Disposal Protocol

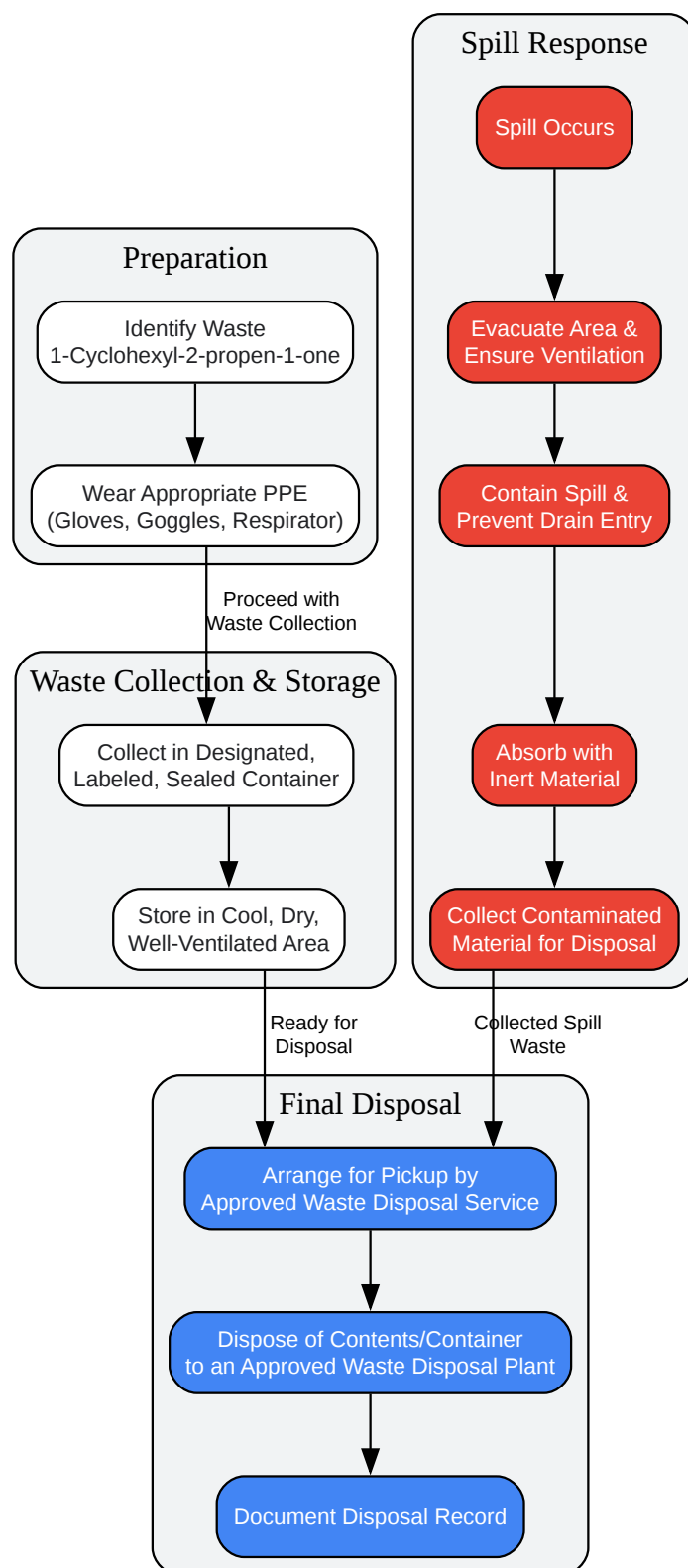
The disposal of **1-cyclohexyl-2-propen-1-one** must be conducted in a manner that ensures the safety of laboratory personnel and prevents environmental contamination. Do not let the product enter drains.

- Waste Collection:

- Collect waste **1-cyclohexyl-2-propen-1-one** in a designated, properly labeled, and sealed container.
- The container should be compatible with the chemical and stored in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.^[4]
- Spill Management:
 - In the event of a spill, do not breathe vapors or aerosols and avoid substance contact.
 - Ensure adequate ventilation and evacuate the area if necessary.
 - Cover drains to prevent entry into the sewer system.
 - Use a liquid-absorbent material (e.g., Chemizorb®) to take up the spill.
 - Collect the absorbed material and any contaminated soil or surfaces into a suitable container for disposal.
- Final Disposal:
 - Dispose of the chemical waste and any contaminated materials through an approved waste disposal plant.
 - All disposal activities must be in accordance with federal, state, and local environmental regulations.

Experimental Workflow for Disposal

The logical flow for the proper disposal of **1-cyclohexyl-2-propen-1-one** is illustrated in the diagram below. This workflow outlines the key decision points and actions required from the point of waste generation to its final disposal.



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Caption: Disposal workflow for **1-cyclohexyl-2-propen-1-one**.

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